Application Notes and Protocols for Investigating Immune Cell Signaling with TG100-115

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Compound of Interest

Compound Name:	*TGX-115*
CAS No.:	*351071-62-0*
Cat. No.:	*B1682240*

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Introduction

The Phosphoinositide 3-kinase (PI3K) signaling pathway is a critical regulator of a vast array of cellular functions, including cell growth, proliferation, survival, and motility. In the immune system, different isoforms of PI3K play distinct and crucial roles in the activation, differentiation, and migration of various immune cells. Dysregulation of this pathway is implicated in numerous inflammatory and autoimmune diseases, as well as in cancer.

This document provides detailed application notes and experimental protocols for the use of TG100-115, a selective inhibitor of the class I PI3K isoforms p110γ (gamma) and p110δ (delta).[1][2][3] These isoforms are predominantly expressed in hematopoietic cells and are key mediators of immune and inflammatory responses.[1][3] Understanding the effects of TG100-115 on immune cell signaling can provide valuable insights into the roles of PI3Kγ and PI3Kδ in health and disease.

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Note on nomenclature: The compound TG100-115 is a well-characterized PI3Kγ/δ inhibitor. The related designation, **TGX-115**, has been described as a p110β/p110δ-selective inhibitor. This document focuses on the application of TG100-115 due to the extensive availability of detailed scientific data.

Application Notes

Mechanism of Action

TG100-115 is a potent and selective inhibitor of the p110γ and p110δ catalytic subunits of PI3K.[1] These isoforms are activated downstream of G-protein coupled receptors (GPCRs) and receptor tyrosine kinases (RTKs), respectively. Upon activation, PI3Kγ and PI3Kδ phosphorylate phosphatidylinositol (4,5)-bisphosphate (PIP2) to generate the second messenger phosphatidylinositol (3,4,5)-trisphosphate (PIP3). PIP3 recruits and activates downstream effectors, most notably the serine/threonine kinase Akt (also known as Protein Kinase B). Activated Akt, in turn, phosphorylates a multitude of substrates, leading to the regulation of various cellular processes.

By inhibiting PI3Kγ and PI3Kδ, TG100-115 effectively blocks the production of PIP3 and the subsequent activation of the Akt signaling cascade in immune cells. This leads to the inhibition of downstream events such as cell proliferation, survival, and migration. For instance, TG100-115 has been shown to inhibit the phosphorylation of Akt and its downstream target, mTOR.[1]

Applications in Immune Cell Signaling Research

TG100-115 is a valuable tool for investigating the roles of PI3Kγ and PI3Kδ in various aspects of immune cell function:

- Inflammation: TG100-115 has demonstrated broad anti-inflammatory activities. It can be used to study the involvement of PI3Kγ/δ in inflammatory cell recruitment and activation in various models of inflammation.[2][3][4]
- Chemotaxis: The migration of immune cells to sites of inflammation is a critical step in the immune response. PI3Kγ is a key regulator of neutrophil and macrophage chemotaxis. TG100-115 can be utilized to dissect the role of this isoform in immune cell migration.

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- B-cell and T-cell Signaling: PI3Kδ is crucial for the development, activation, and function of B cells and T cells. TG100-115 can be employed to study the impact of PI3Kδ inhibition on lymphocyte signaling and function.
- Respiratory Diseases: Studies have shown that aerosolized TG100-115 can reduce pulmonary eosinophilia and inflammation in murine models of asthma, highlighting its potential for studying inflammatory lung diseases.[3]
- Cardioprotection: TG100-115 has been shown to be cardioprotective in animal models of myocardial infarction by reducing infarct size and preserving myocardial function.[2][4]

Quantitative Data: Isoform Selectivity of TG100-115

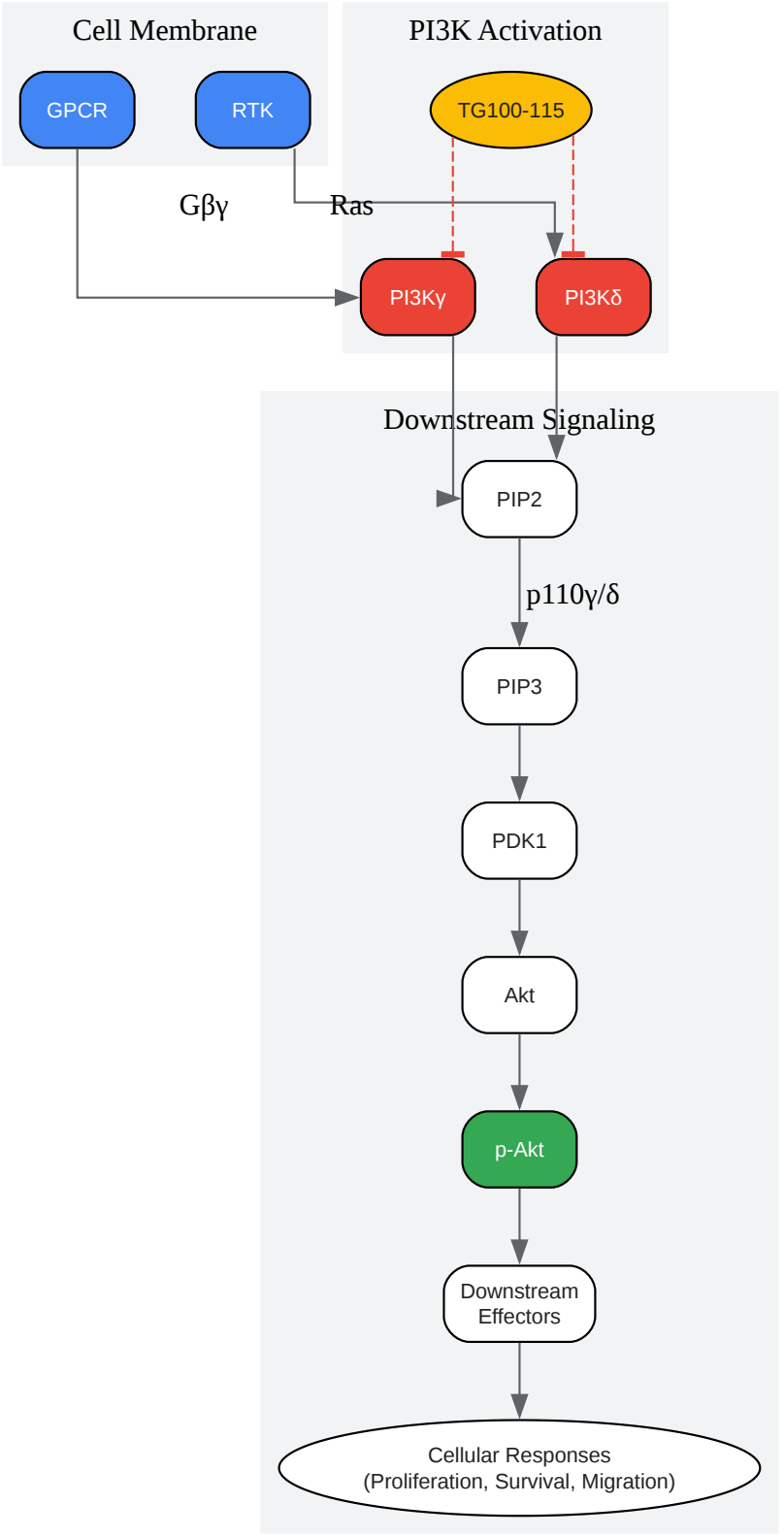
The inhibitory activity of TG100-115 against the four class I PI3K isoforms is summarized in the table below. The data clearly demonstrates its selectivity for the γ and δ isoforms over the α and β isoforms.

PI3K Isoform	IC50 (nM)
p110α	1200
p110β	1300
p110γ	83
p110δ	235
Data sourced from Selleck Chemicals product information.[1]	

Signaling Pathway Visualization

The following diagram illustrates the canonical PI3K/Akt signaling pathway in immune cells and indicates the points of inhibition by TG100-115.

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Caption: PI3K/Akt signaling pathway with TG100-115 inhibition.

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Experimental Protocols

Western Blotting for Akt Phosphorylation

This protocol describes how to assess the inhibitory effect of TG100-115 on the phosphorylation of Akt at Serine 473 (a key activation site) in immune cells.

Materials:

- Immune cells (e.g., neutrophils, macrophages, or a relevant cell line)
- Cell culture medium
- TG100-115 (dissolved in DMSO)
- Stimulant (e.g., chemokine for GPCR activation, growth factor for RTK activation)
- Lysis buffer (e.g., RIPA buffer with protease and phosphatase inhibitors)
- BCA Protein Assay Kit
- SDS-PAGE gels and running buffer
- Transfer buffer and nitrocellulose or PVDF membranes
- Blocking buffer (e.g., 5% non-fat dry milk or BSA in TBS-T)
- Primary antibodies: anti-phospho-Akt (Ser473) and anti-total-Akt
- HRP-conjugated secondary antibody
- Enhanced chemiluminescence (ECL) substrate
- Chemiluminescence imaging system

Procedure:

- Cell Culture and Treatment:

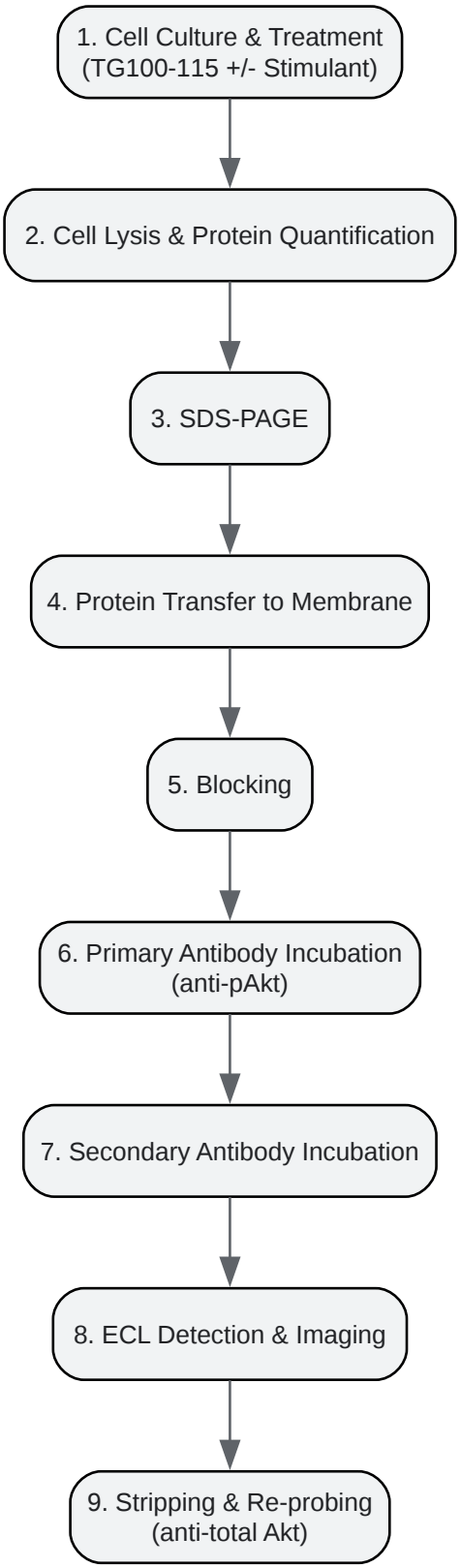
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- Plate immune cells at an appropriate density and allow them to adhere or stabilize in culture.
- Pre-treat the cells with various concentrations of TG100-115 (e.g., 0.1, 1, 10 µM) or vehicle (DMSO) for a specified time (e.g., 1-2 hours).
- Stimulate the cells with an appropriate agonist for a short period (e.g., 10-30 minutes) to induce Akt phosphorylation. Include an unstimulated control.

- Cell Lysis and Protein Quantification:
  - Wash the cells with ice-cold PBS and lyse them with lysis buffer.
  - Scrape the cells and collect the lysate. Centrifuge to pellet cell debris.
  - Determine the protein concentration of the supernatant using a BCA assay.
- SDS-PAGE and Western Blotting:
  - Normalize protein concentrations and prepare samples with Laemmli buffer.
  - Separate the protein lysates by SDS-PAGE.
  - Transfer the separated proteins to a nitrocellulose or PVDF membrane.
  - Block the membrane with blocking buffer for 1 hour at room temperature.
  - Incubate the membrane with the primary antibody against phospho-Akt (Ser473) overnight at 4°C.
  - Wash the membrane with TBS-T and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.
  - Wash the membrane again and apply the ECL substrate.
  - Visualize the protein bands using a chemiluminescence imaging system.
- Stripping and Re-probing:

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- To normalize for protein loading, the membrane can be stripped and re-probed with an antibody against total Akt.



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Caption: Western Blotting Workflow.

Neutrophil Chemotaxis Assay (Boyden Chamber)

This protocol outlines a method to evaluate the effect of TG100-115 on the migration of neutrophils towards a chemoattractant.

Materials:

- Freshly isolated human or murine neutrophils
- Chemotaxis medium (e.g., RPMI with 0.5% HSA)
- TG100-115 (dissolved in DMSO)
- Chemoattractant (e.g., IL-8, fMLP)
- Boyden chamber or Transwell inserts (with 3-5 µm pores)
- 24-well plate
- Cell viability stain (e.g., Calcein-AM or CellTiter-Glo®)
- Plate reader (fluorescence or luminescence)

Procedure:

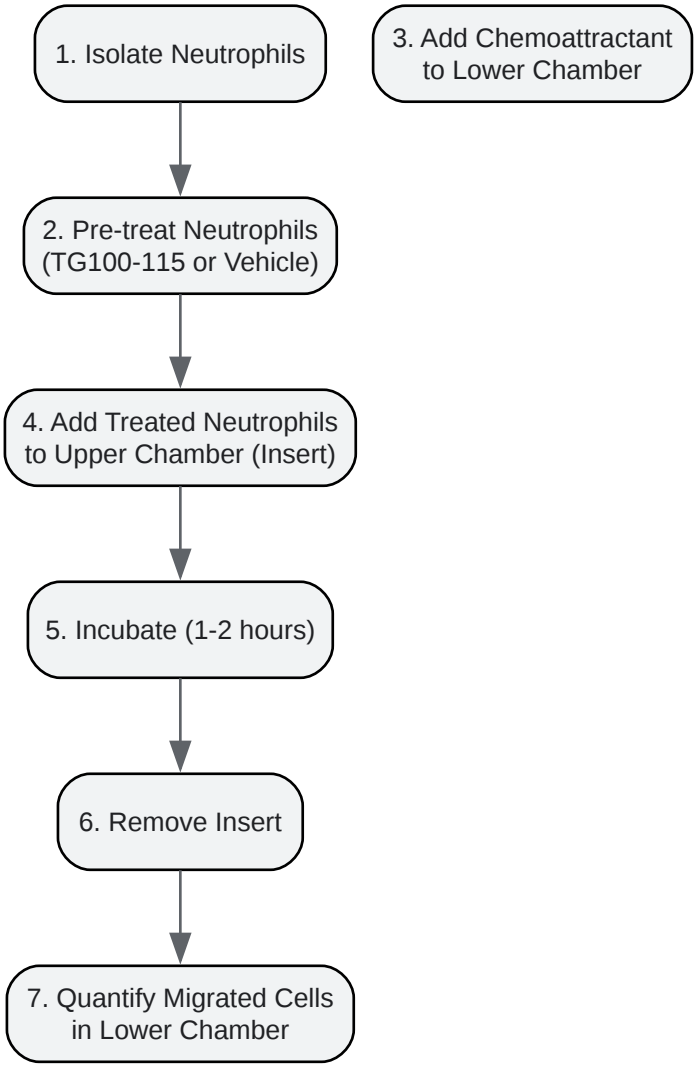
- Preparation:
  - Isolate neutrophils from whole blood using standard methods (e.g., Ficoll-Paque and dextran sedimentation).
  - Resuspend the neutrophils in chemotaxis medium.
- Assay Setup:

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- Add chemotaxis medium containing the chemoattractant to the lower wells of the 24-well plate.
- In separate tubes, pre-incubate the neutrophils with different concentrations of TG100-115 or vehicle (DMSO) for 30-60 minutes at 37°C.
- Place the Transwell inserts into the wells.
- Add the pre-treated neutrophil suspension to the upper chamber of the inserts.

- Incubation:
  - Incubate the plate at 37°C in a 5% CO2 incubator for 1-2 hours to allow for cell migration.
- Quantification of Migrated Cells:
  - Carefully remove the inserts.
  - Quantify the number of cells that have migrated to the lower chamber. This can be done by:
    - Staining the cells with a viability dye and measuring the signal with a plate reader.
    - Lysing the cells and measuring ATP levels using a luminescent assay.
    - Directly counting the cells using a hemocytometer or flow cytometer.
- Data Analysis:
  - Calculate the percentage of migrating cells for each condition relative to the total number of cells added.
  - Compare the migration of TG100-115-treated cells to the vehicle-treated control.

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Caption: Neutrophil Chemotaxis Assay Workflow.

Flow Cytometry for Immune Cell Activation

This protocol provides a general framework for analyzing the effect of TG100-115 on the expression of activation markers on immune cells (e.g., T cells, B cells, macrophages).

Materials:

- Isolated immune cells or whole blood
- Cell culture medium

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- TG100-115 (dissolved in DMSO)
- Activating stimulus (e.g., anti-CD3/CD28 for T cells, LPS for macrophages)
- FACS buffer (PBS with 2% FBS and 0.1% sodium azide)
- Fc block (e.g., anti-CD16/32)
- Fluorochrome-conjugated antibodies against cell surface markers (e.g., CD69, CD25, CD86) and isotype controls
- Viability dye (e.g., PI, 7-AAD, or a fixable viability stain)
- Flow cytometer

Procedure:

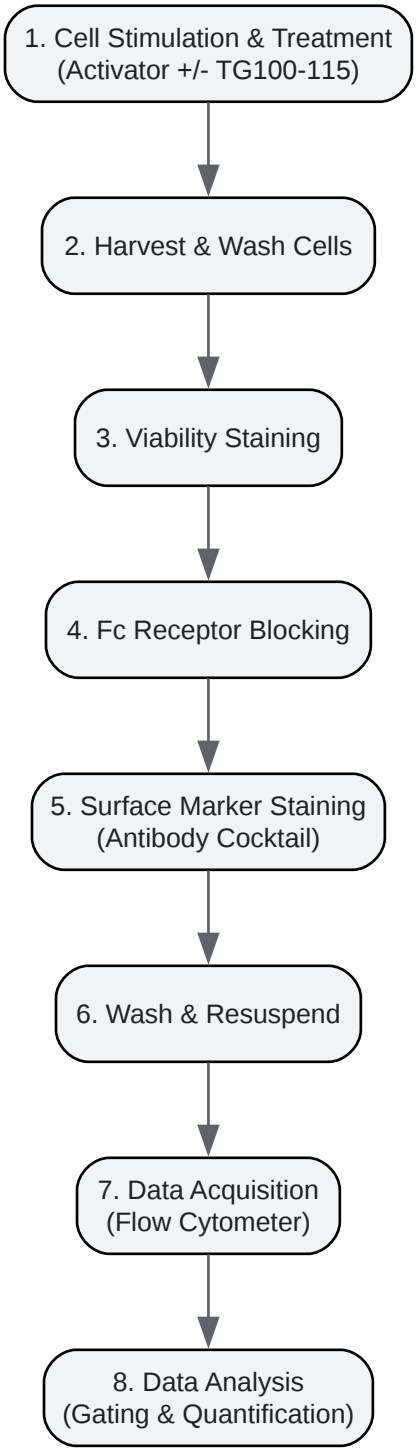
- Cell Stimulation and Treatment:
  - Culture immune cells in the presence of an activating stimulus.
  - Concurrently treat the cells with various concentrations of TG100-115 or vehicle (DMSO) for a specified duration (e.g., 24-48 hours).
- Cell Staining:
  - Harvest the cells and wash them with FACS buffer.
  - Incubate the cells with a viability dye according to the manufacturer's instructions.
  - Block Fc receptors with Fc block to prevent non-specific antibody binding.
  - Incubate the cells with a cocktail of fluorochrome-conjugated antibodies against the desired cell surface markers on ice, protected from light. Include isotype controls for each antibody.
- Data Acquisition:
  - Wash the cells to remove unbound antibodies and resuspend them in FACS buffer.

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- Acquire data on a flow cytometer, collecting a sufficient number of events for each sample.

- Data Analysis:
  - Gate on the live, single-cell population of interest.
  - Analyze the expression levels (e.g., mean fluorescence intensity) or the percentage of positive cells for each activation marker.
  - Compare the results from TG100-115-treated samples to the vehicle-treated control.

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Caption: Flow Cytometry Workflow for Activation Markers.

Conclusion

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TG100-115 is a powerful and selective research tool for elucidating the specific roles of PI3Kγ and PI3Kδ in immune cell signaling. The application notes and protocols provided herein offer a comprehensive guide for researchers to effectively utilize this inhibitor in their studies of inflammation, immunity, and related diseases. By carefully designing and executing experiments based on these guidelines, scientists can gain deeper insights into the complex regulatory networks governed by these key PI3K isoforms.

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